

# Application Notes and Protocols: Unsymmetrical Diborane(4) in Organic Synthesis

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## Compound of Interest

Compound Name: *Diborane(4)*

Cat. No.: *B1213185*

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## Introduction

Unsymmetrical **diborane(4)** compounds have emerged as versatile and powerful reagents in organic synthesis. Their unique electronic and steric properties, arising from the presence of two chemically distinct boron centers, enable novel reactivity and selectivity that are often unattainable with their symmetrical counterparts.<sup>[1][2][3]</sup> This document provides an overview of the applications of unsymmetrical **diborane(4)** reagents, with a focus on key reactions, detailed experimental protocols, and mechanistic insights.

The polarized B-B bond in unsymmetrical diboranes(4) gives rise to ambiphilic character, allowing them to react as both nucleophiles and electrophiles.<sup>[4]</sup> This dual reactivity is central to their utility in a wide range of transformations, including the activation of small molecules, borylation of unsaturated bonds, and the synthesis of complex organoboron compounds.<sup>[3][4][5]</sup>

## Key Applications and Methodologies

### Activation of Small Molecules: Carbon Monoxide and Isonitriles

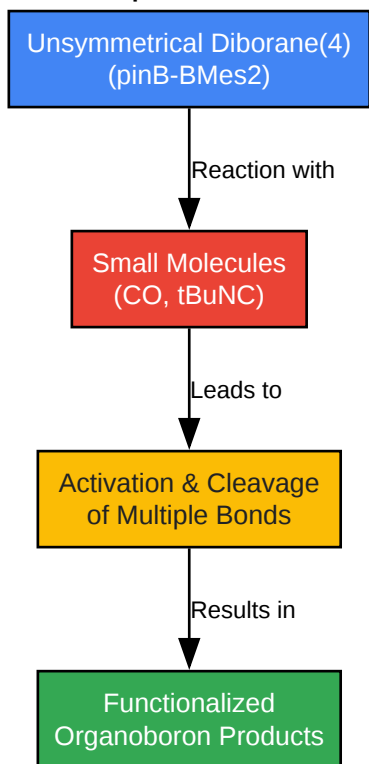
Unsymmetrical **diborane(4)** reagents, such as pinacolboryl-dimesitylborane (pinB-BMes<sub>2</sub>), have demonstrated remarkable reactivity towards small molecules like carbon monoxide (CO)

and isonitriles.<sup>[4]</sup> This reactivity stems from the ability of the electron-rich B-B bond to engage in reactions that can lead to the cleavage of strong multiple bonds.<sup>[4]</sup>

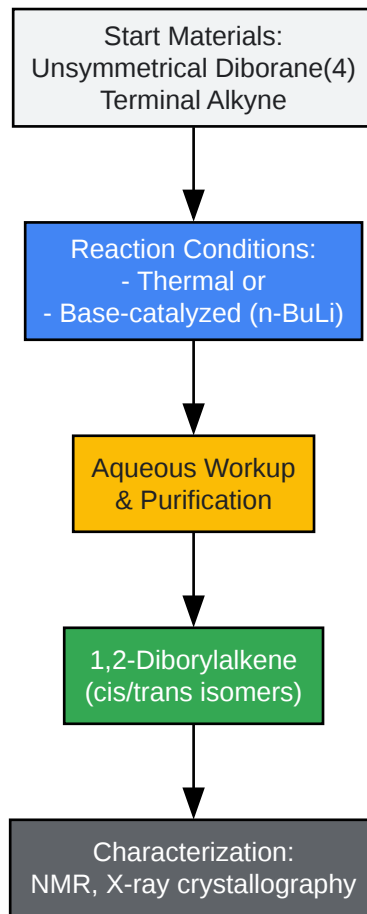
The reaction of pinB-BMes<sub>2</sub> with CO results in the formation of a CO-coordinated boraalkene, showcasing the ability of the diborane to induce carbonylation.<sup>[4]</sup> Similarly, its reaction with tert-butylisonitrile leads to a variety of products arising from the cleavage of the C≡N triple bond.<sup>[4]</sup>

Logical Relationship: Reactivity of pinB-BMes<sub>2</sub>

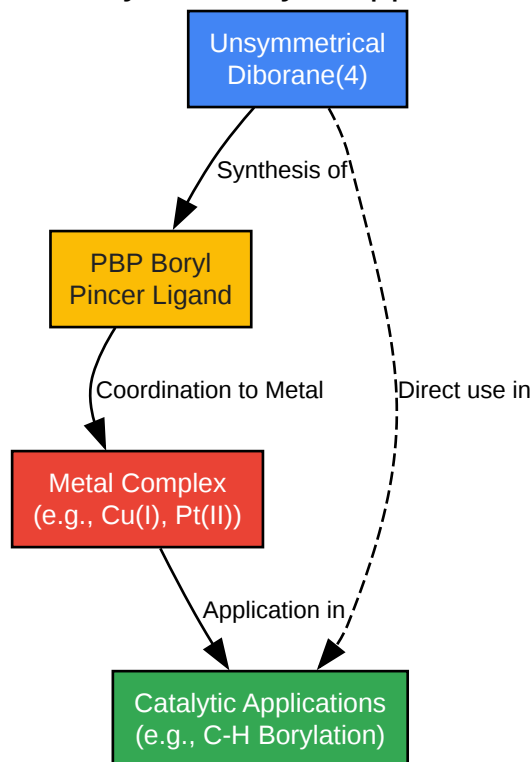
## Logical Flow of pinB-BMes2 Reactivity



## Workflow for Diboration of Alkynes



## Pathway to Catalytic Applications



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## References

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